

Application Notes & Protocols: A Guide to Formulating Liposomes with Sodium Glycocholate (Bilosomes)

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Compound of Interest

Compound Name: Glycocholic Acid Sodium

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Liposomal technology has revolutionized drug delivery, offering a versatile platform for encapsulating both hydrophilic and lipophilic therapeutic agents. However, conventional liposomes often face stability challenges in the gastrointestinal (GI) tract, limiting their efficacy for oral administration. The action of endogenous bile salts, pancreatic enzymes, and the acidic environment of the stomach can lead to premature drug release and degradation of the liposomal structure.^{[1][2]}

To overcome these limitations, a novel class of vesicles known as "bilosomes" has been developed. Bilosomes are liposomes that have been stabilized by incorporating bile salts, such as Sodium Glycocholate (SGC), directly into their lipid bilayer.^[1] The inclusion of SGC confers several advantages:

- **Enhanced Stability:** The integrated bile salts provide steric and electrostatic repulsion against the harsh environment of the GI tract, protecting the encapsulated drug from enzymatic degradation.^[1]

- **Increased Permeability:** Sodium glycocholate acts as a permeation enhancer, facilitating the transport of the encapsulated drug across the intestinal epithelium.[2][3]
- **Targeted Delivery:** In some cases, SGC can facilitate uptake through specific transporters, such as the apical sodium-dependent bile acid transporter (ASBT), potentially leading to more efficient drug absorption.[4]

These application notes provide detailed protocols for the preparation and characterization of liposome formulations containing Sodium Glycocholate, offering a robust methodology for developing advanced oral drug delivery systems.

Experimental Protocols

Two primary methods are widely employed for the preparation of bilosomes: the Thin-Film Hydration (TFH) method and the Reversed-Phase Evaporation (RPE) method.

Protocol 1: Thin-Film Hydration (TFH) Method

The TFH method, also known as the Bangham method, is the most conventional technique for preparing bilosomes.[1][5] It involves the formation of a thin lipid film, which is subsequently hydrated with an aqueous phase containing the bile salt and, if applicable, a hydrophilic drug.

Materials:

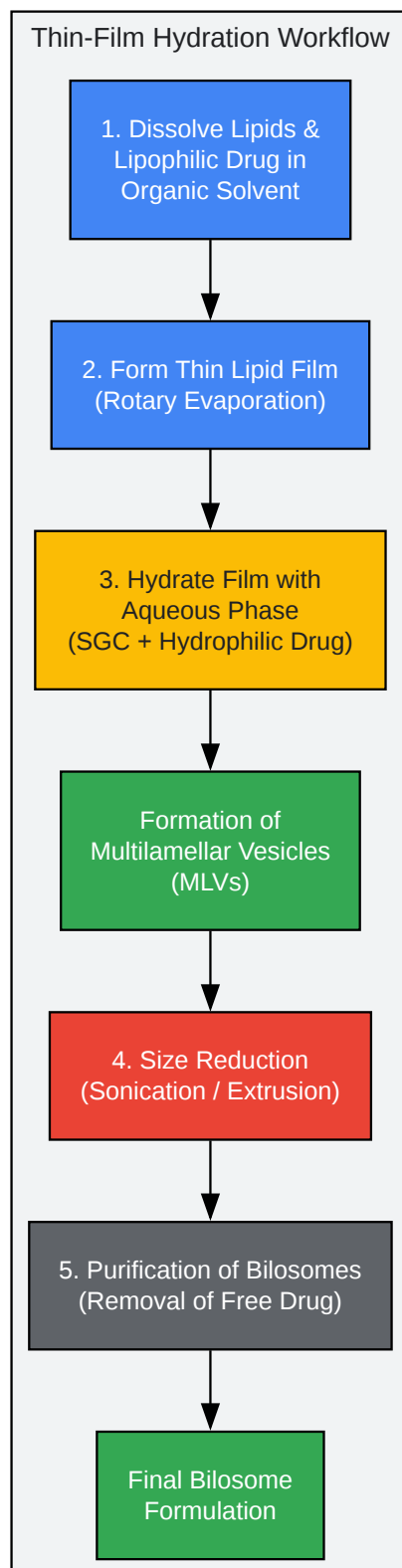
- Phospholipids (e.g., Soybean Phosphatidylcholine, Egg Yolk Lecithin)
- Cholesterol
- Sodium Glycocholate (SGC)
- Drug (hydrophilic or lipophilic)
- Organic Solvent (e.g., Chloroform, Methanol, or a mixture)[6]
- Aqueous Buffer (e.g., Phosphate Buffered Saline - PBS, pH 7.4)[7]
- Round-bottom flask

- Rotary evaporator
- Water bath
- Probe sonicator or bath sonicator
- Extruder (optional)

Procedure:

- **Lipid Dissolution:** Dissolve the lipids (e.g., phosphatidylcholine and cholesterol) and the lipophilic drug (if applicable) in a suitable organic solvent in a round-bottom flask.^{[1][8]} The typical concentration for the lipid solution is 10-20 mg/mL.^[6]
- **Film Formation:** Attach the flask to a rotary evaporator. Evaporate the organic solvent under reduced pressure at a temperature above the lipid phase transition temperature (e.g., 40-60°C).^[9] This process results in the formation of a thin, dry lipid film on the inner wall of the flask. Further dry the film under vacuum for several hours to remove any residual solvent.^[8]
- **Hydration:** Hydrate the lipid film with an aqueous buffer (e.g., PBS pH 7.4) containing Sodium Glycocholate and the hydrophilic drug (if applicable).^{[1][7]} The hydration should be performed at a temperature above the lipid's phase transition temperature with gentle agitation (e.g., using glass beads in the flask) for 1-2 hours. This process causes the lipid sheets to swell and form multilamellar vesicles (MLVs).
- **Size Reduction:** To obtain a homogenous population of small unilamellar vesicles (SUVs), the resulting suspension of MLVs must be downsized. This can be achieved through:
 - **Sonication:** Use a probe sonicator (e.g., 3 cycles of 15 seconds with 1-minute intervals) or a bath sonicator.
 - **Extrusion:** Repeatedly pass the MLV suspension through polycarbonate membranes with defined pore sizes (e.g., 100 nm or 200 nm) using a liposome extruder. This is a common method to achieve a uniform size distribution.^{[10][11]}
- **Purification:** Remove the unencapsulated drug by methods such as dialysis, gel filtration, or ultracentrifugation.^[12]

- Storage: Store the final bilosome suspension at 4°C.



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Workflow for the Thin-Film Hydration Method.

Protocol 2: Reversed-Phase Evaporation (RPE) Method

The RPE method is particularly effective for encapsulating large macromolecules and can achieve high encapsulation efficiencies.[\[3\]](#)[\[12\]](#)

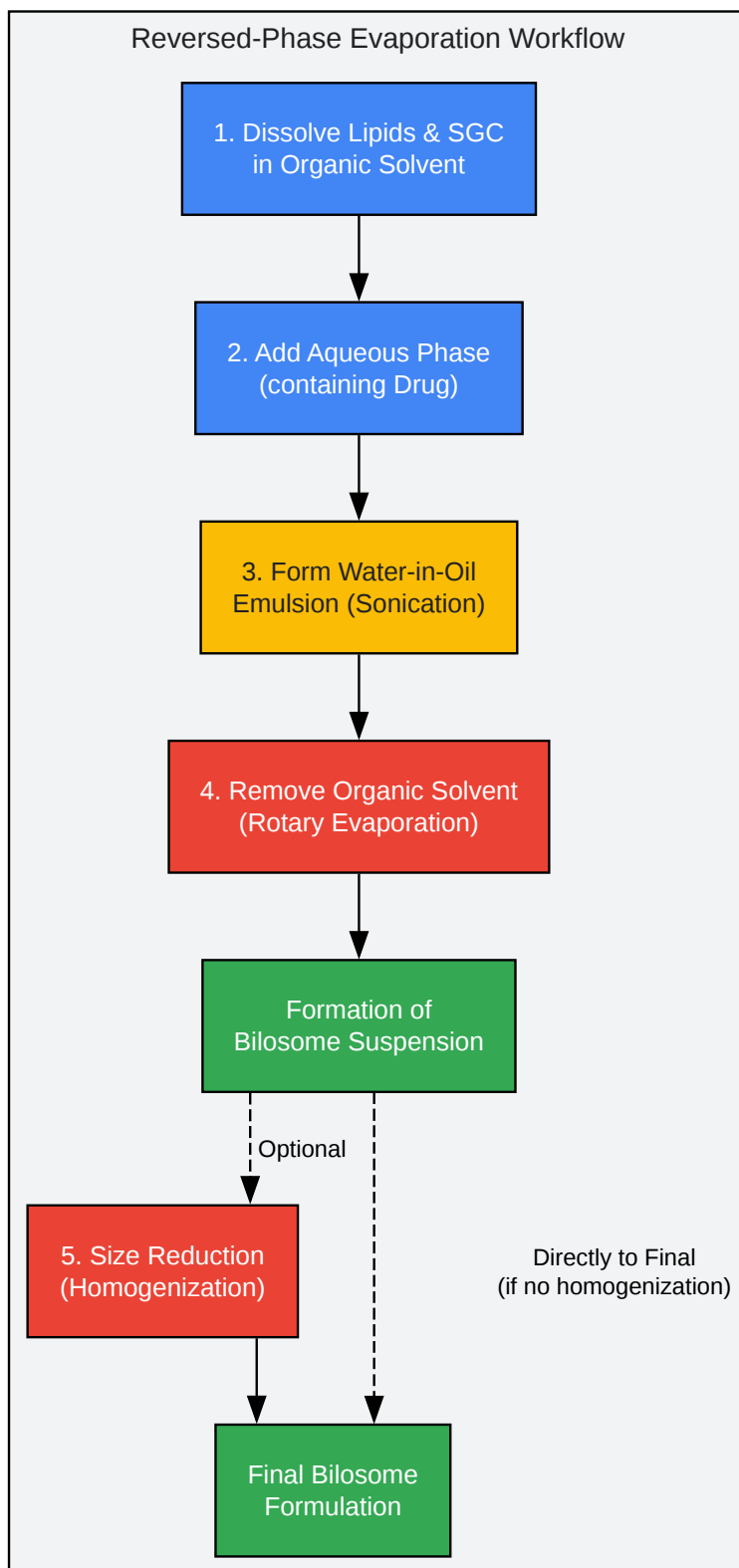
Materials:

- Phospholipids (e.g., Soybean Phosphatidylcholine)
- Sodium Glycocholate (SGC)
- Drug
- Organic Solvent (e.g., Absolute Ether, Isopropyl Ether)[\[2\]](#)
- Aqueous Buffer
- Sonicator (water bath)
- Rotary evaporator
- Homogenizer (optional)

Procedure:

- **Lipid Dissolution:** Dissolve the soybean phosphatidylcholine and sodium glycocholate in an organic solvent (e.g., absolute ether).[\[2\]](#)
- **Aqueous Phase Addition:** Add the aqueous buffer containing the drug drop-by-drop to the lipid-solvent mixture.[\[2\]](#)
- **Emulsion Formation:** Sonicate the mixture in a water bath for approximately 5 minutes until a stable water-in-oil (w/o) emulsion is formed.[\[2\]](#)
- **Solvent Removal:** Remove the organic solvent using a rotary evaporator under reduced pressure (e.g., 0.07–0.08 mPa) at a controlled temperature (e.g., 30°C).[\[2\]](#) As the solvent is removed, the emulsion transitions into a viscous gel and then a suspension of liposomes.

- Homogenization (Optional): To achieve a smaller and more uniform particle size, the resulting suspension can be further processed using a high-pressure homogenizer.[\[2\]](#)[\[3\]](#)
- Purification & Storage: Purify and store the bilosomes as described in the TFH protocol.



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Workflow for the Reversed-Phase Evaporation Method.

Characterization Protocols

Proper characterization is crucial to ensure the quality, stability, and efficacy of the bilosome formulation. Key parameters include particle size, zeta potential, and encapsulation efficiency.

[\[13\]](#)[\[14\]](#)

Protocol 3: Particle Size and Zeta Potential Analysis

Method: Dynamic Light Scattering (DLS) Procedure:

- Dilute the bilosome suspension with deionized water or the original buffer to an appropriate concentration to avoid multiple scattering effects.
- Transfer the diluted sample to a cuvette.
- Measure the particle size (hydrodynamic diameter), Polydispersity Index (PDI), and zeta potential using a DLS instrument (e.g., Malvern Zetasizer).
- Perform measurements in triplicate at a constant temperature (e.g., 25°C).

Protocol 4: Encapsulation Efficiency (EE) Determination

Encapsulation efficiency is the percentage of the drug that is successfully entrapped within the bilosomes relative to the total amount of drug used.[\[12\]](#)

Method: Ultracentrifugation Procedure:

- Place a known volume of the bilosome formulation in an ultracentrifuge tube.
- Centrifuge at high speed (e.g., >100,000 x g) for a sufficient time (e.g., 1-2 hours) to pellet the bilosomes.
- Carefully collect the supernatant, which contains the unencapsulated (free) drug.
- Disrupt the bilosome pellet using a suitable solvent (e.g., methanol, Triton X-100) to release the encapsulated drug.
- Quantify the amount of drug in the supernatant and in the disrupted pellet using a suitable analytical method (e.g., HPLC, UV-Vis Spectroscopy).

- Calculate the EE% using the following formula:

$$EE\ (\%) = (Total\ Drug - Free\ Drug) / Total\ Drug * 100$$

Data Presentation: Formulation & Characterization

The properties of bilosomes are highly dependent on their composition. The following tables summarize representative data from literature, illustrating the impact of formulation variables.

Table 1: Effect of Phospholipid to Bile Salt Ratio on Liposome Properties

Phospholipid:Bile Salt Ratio	Particle Size (nm)	Entrapment Efficiency (%)	Reference
Soybean Phosphatidylcholine:SGC (5:1)	~100	>90% (Highest)	[15]
Soybean Phosphatidylcholine:SGC (4:1)	Significantly Lower	Lower	[15]

SGC: Sodium Glycocholate

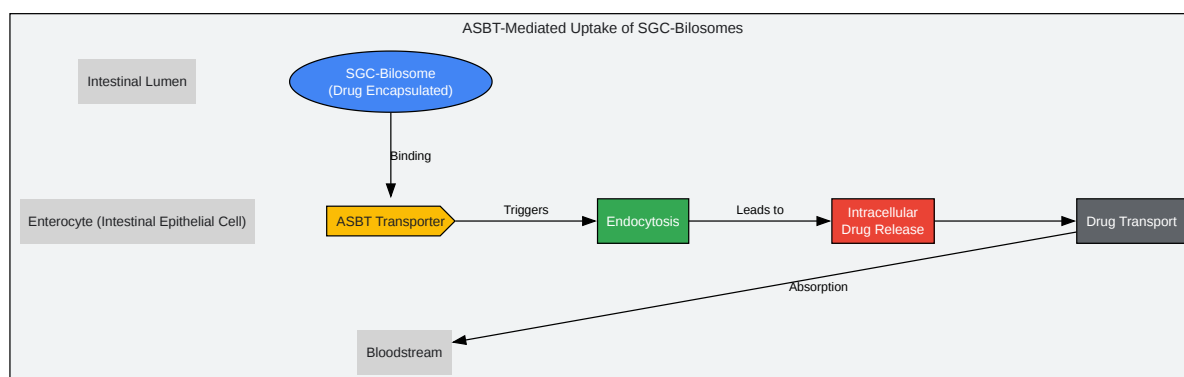
Table 2: Physicochemical Properties of Optimized Bilosome Formulations

Drug	Preparation Method	Particle Size (nm)	Zeta Potential (mV)	Entrapment Efficiency (%)	Reference
Insulin	Reversed-Phase Evaporation	154 ± 18	Not Reported	30 ± 2	[2] [3]
Semaglutide	Reversed-Phase Evaporation	~140	~ -27	Not Reported	[4]
Tacrolimus	Thin-Film Dispersion	~100	Not Reported	>90	[15]

| Nisoldipine | Thin-Film Hydration | 166 - 238 | Not Reported | 44 - 82 | [\[7\]](#) |

Mechanism of Enhanced Absorption

Sodium Glycocholate can enhance the intestinal absorption of encapsulated drugs through multiple mechanisms. A key pathway involves the interaction with the Apical Sodium-Dependent Bile Acid Transporter (ASBT), which is primarily expressed in the terminal ileum. This interaction facilitates the uptake of the bilosomes by enterocytes.[\[4\]](#)



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ASBT-mediated uptake of SGC-Bilosomes.

Conclusion: The incorporation of Sodium Glycocholate into liposomal formulations presents a promising strategy to overcome the challenges associated with oral drug delivery. These "bilosomes" offer enhanced stability in the GI tract and improved permeation across the intestinal mucosa.[1][4] The protocols and data presented here provide a comprehensive framework for researchers and drug development professionals to design, fabricate, and characterize SGC-containing liposomes for a variety of therapeutic applications. Careful optimization of the formulation composition and preparation method is critical to achieving the desired physicochemical properties and, ultimately, enhancing the oral bioavailability of encapsulated drugs.[16][17]

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